

Boc-D-Ala(3,3-diphenyl)-OH molecular weight and formula

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Compound of Interest

Compound Name: **Boc-D-Ala(3,3-diphenyl)-OH**

Cat. No.: **B048203**

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Technical Overview of Boc-D-Ala(3,3-diphenyl)-OH

This document provides a concise summary of the core physicochemical properties of **Boc-D-Ala(3,3-diphenyl)-OH**, a phenylalanine derivative utilized in peptide synthesis and pharmaceutical research. The information is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical Data

The fundamental molecular properties of **Boc-D-Ala(3,3-diphenyl)-OH** are presented below. This data is crucial for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C ₂₀ H ₂₃ NO ₄ [1] [2] [3] [4] [5] [6]
Molecular Weight	341.40 g/mol [1] [4]
Alternate Molecular Weight	341.4 g/mol [2] [3] [5]
Alternate Molecular Weight	341.41 g/mol [6]

Note: Minor variations in molecular weight are due to differences in atomic mass precision used in calculations.

While detailed experimental protocols for determining molecular weight and formula are beyond the scope of this document, standard analytical techniques such as mass spectrometry and elemental analysis are typically employed for their verification. The compound's structure, featuring a Boc (tert-butyloxycarbonyl) protecting group and two phenyl groups, makes it a valuable building block in the synthesis of complex peptides.[\[2\]](#)

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